

Stearyl arachidate CAS number and molecular formula.

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Compound of Interest

Compound Name: Stearyl arachidate

Cat. No.: B1580752

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An In-depth Technical Guide to **Stearyl Arachidate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Stearyl arachidate, a saturated wax ester, is a compound of interest in various scientific disciplines, including pharmaceutical sciences and materials research. This technical guide provides a comprehensive overview of its fundamental chemical properties, including its CAS number and molecular formula. While specific biological activities and roles in signaling pathways are not extensively documented in current literature, this paper aims to provide a foundational understanding by summarizing its known characteristics and presenting generalized experimental workflows relevant to its analysis.

Chemical Identity

Stearyl arachidate is the ester formed from stearyl alcohol (1-octadecanol) and arachidic acid (eicosanoic acid).

| Identifier | Value | Reference |
|-------------------|---|---|
| CAS Number | 22432-79-7 | [1] [2] [3] [4] |
| Molecular Formula | C38H76O2 | [1] |
| Synonyms | Octadecyl icosanoate, Eicosanoic acid, octadecyl ester, Arachidic acid stearyl ester | |

Physicochemical Properties

A summary of the key physicochemical properties of **stearyl arachidate** is presented below. This data is crucial for its handling, formulation, and analysis.

| Property | Value | Reference |
|---------------------|-----------------------------|-----------|
| Molecular Weight | 565.01 g/mol | |
| Appearance | Solid (at room temperature) | |
| Storage Temperature | -20°C | |

Potential Applications in Research and Development

While specific applications in drug development are not well-documented for **stearyl arachidate** itself, related long-chain fatty acids and esters are utilized in pharmaceutical formulations. Stearic acid, a precursor, is widely used as a lubricant and in the production of tablets and capsules. It also finds use in creams and ointments as an emulsifier. Given its waxy nature, **stearyl arachidate** may be explored for similar applications, such as in controlled-release formulations or as a component in topical preparations.

Experimental Protocols: A Generalized Approach

Detailed experimental protocols for **stearyl arachidate** are not readily available. However, based on standard analytical techniques for similar lipid molecules, a general workflow for its

characterization and quantification can be proposed.

Purity and Identity Confirmation

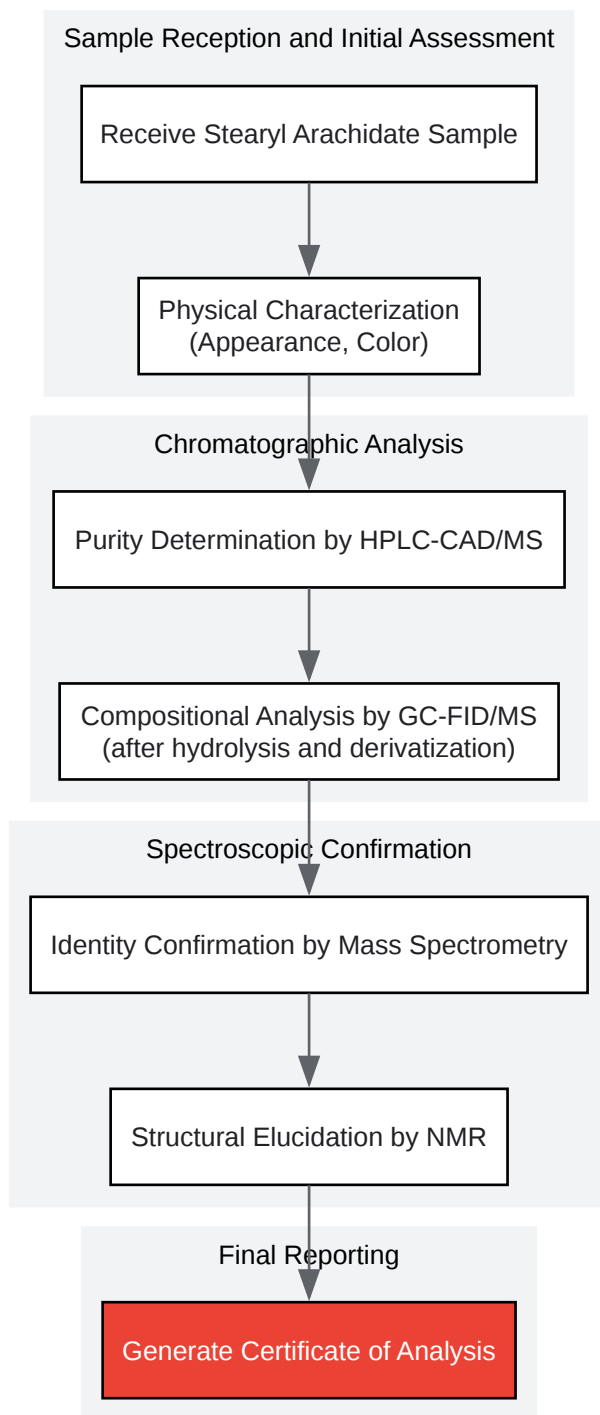
The purity and identity of a **stearyl arachidate** sample can be ascertained using a combination of chromatographic and spectroscopic techniques.

- High-Performance Liquid Chromatography (HPLC): A reversed-phase HPLC method, coupled with a suitable detector such as a Charged Aerosol Detector (CAD) or a Mass Spectrometer (MS), can be developed to determine the purity of **stearyl arachidate**.
- Gas Chromatography (GC): Following hydrolysis and methylation, the constituent fatty acid (arachidic acid) and fatty alcohol (stearyl alcohol) can be analyzed by GC to confirm the composition.
- Mass Spectrometry (MS): Direct infusion or LC-MS can provide the molecular weight of the parent ion, confirming the identity of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to elucidate the chemical structure of **stearyl arachidate**, confirming the ester linkage and the lengths of the alkyl chains.

Logical Workflow for Quality Control

The following diagram illustrates a generalized workflow for the quality control of a **stearyl arachidate** sample, from initial reception to final characterization.

Stearyl Arachidate Quality Control Workflow

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